

Comparative Technical Guide: 2-Cyano-3-Mesitylacrylic Acid vs. Propionic Acid

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Compound of Interest

Compound Name: 2-Cyano-3-(2,4,6-trimethylphenyl)propionic Acid

CAS No.: 2044707-18-6

Cat. No.: B12335443

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Executive Summary

This technical guide provides a rigorous comparative analysis of Propionic Acid (a fundamental aliphatic metabolic substrate) and 2-Cyano-3-mesitylacrylic Acid (a specialized, sterically hindered aromatic scaffold).

While Propionic Acid serves as a ubiquitous biological building block and chemical linker, 2-Cyano-3-mesitylacrylic Acid represents a class of

-cyano-cinnamic acid derivatives engineered for specific steric and electronic properties. This guide explores their divergent physicochemical profiles, synthetic pathways, and applications in drug development—specifically contrasting the metabolic utility of the former with the "tunable warhead" potential of the latter.

Molecular Architecture & Physicochemical Properties[1]

The core distinction lies in the steric environment and electronic conjugation. Propionic acid is flexible and sterically unencumbered, whereas 2-cyano-3-mesitylacrylic acid is rigid, conjugated, and sterically crowded due to the mesityl (2,4,6-trimethylphenyl) group.

Structural Comparison

Feature	Propionic Acid	2-Cyano-3-mesitylacrylic Acid
IUPAC Name	Propanoic acid	(2E)-2-cyano-3-(2,4,6-trimethylphenyl)prop-2-enoic acid
Formula		
Molecular Weight	74.08 g/mol	~215.25 g/mol
Backbone	Aliphatic (carbons)	Conjugated Aromatic-Vinyl (carbons)
Steric Profile	Minimal (Flexible ethyl chain)	High (Ortho-methyl groups of mesityl ring create steric bulk)
Electronic Nature	Weak Nucleophile (alpha-carbon)	Electrophile (Michael Acceptor at beta-carbon)
Acid Strength (pKa)	4.87 (Typical carboxylate)	~2.5 – 3.0 (Enhanced acidity due to -CN group)
Physical State	Colorless liquid (Pungent)	Crystalline Solid (High melting point)

Electronic & Steric Effects

- Propionic Acid: The alkyl group exerts a weak inductive electron-donating effect (+I), destabilizing the carboxylate anion slightly compared to formic acid, resulting in a pKa of 4.87.
- 2-Cyano-3-mesitylacrylic Acid:

- Electronic: The

-cyano group is strongly electron-withdrawing (-I, -M), significantly stabilizing the carboxylate anion and increasing acidity ($\text{pK}_a < 3.0$).

- Steric (The Mesityl Effect): The 2,4,6-trimethyl substitution pattern forces the aromatic ring to twist out of planarity with the acrylic double bond to relieve

strain. This decouples the resonance between the aryl ring and the Michael acceptor system, altering its UV absorption and reactivity compared to unsubstituted cinnamic acids.

Synthetic Pathways

Propionic Acid Synthesis

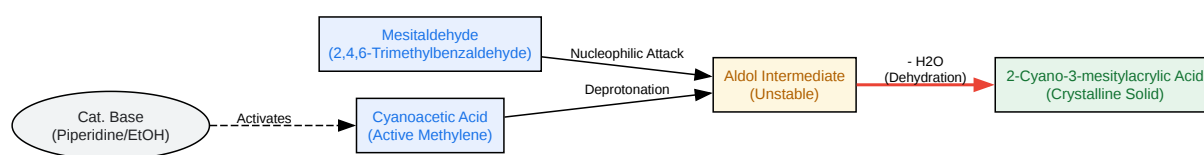
Industrially produced via the hydrocarboxylation of ethylene or aerobic oxidation of propionaldehyde. In biological systems, it is a key metabolite produced from the breakdown of odd-chain fatty acids and amino acids.

2-Cyano-3-mesitylacrylic Acid Synthesis (Knoevenagel Condensation)

This compound is synthesized via a Knoevenagel condensation between Mesitylaldehyde and Cyanoacetic acid. The reaction requires a basic catalyst (e.g., piperidine or

-alanine) to generate the carbanion from cyanoacetic acid, which then attacks the aldehyde.

Reaction Scheme Visualization



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Figure 1: Knoevenagel condensation pathway yielding 2-cyano-3-mesitylacrylic acid. The dehydration step is driven by the formation of the conjugated system.

Experimental Protocols

Protocol A: Synthesis of 2-Cyano-3-mesitylacrylic Acid

Objective: To synthesize the target scaffold demonstrating steric tolerance in Knoevenagel conditions.

- Reagents:
 - Mesitaldehyde (10 mmol)
 - Cyanoacetic acid (10 mmol)
 - Piperidine (0.5 mmol, Catalyst)
 - Ethanol (20 mL, Solvent)
- Procedure:
 - Dissolution: Dissolve mesitaldehyde and cyanoacetic acid in ethanol in a round-bottom flask.
 - Catalysis: Add piperidine dropwise.
 - Reflux: Heat the mixture to reflux (approx. 78°C) for 3–5 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 3:1).
 - Work-up: Cool to room temperature. The product may precipitate spontaneously. If not, acidify slightly with dilute HCl to neutralize the piperidine salt and precipitate the free acid.
 - Purification: Recrystallize from ethanol/water to obtain pure crystals.
- Validation:
 - ¹H NMR: Look for the olefinic proton singlet around

8.0–8.5 ppm. Note the absence of coupling for this proton (singlet) due to the quaternary -carbon.

- Melting Point: Distinct sharp melting point (typically $>150^{\circ}\text{C}$, contrasting with liquid propionic acid).

Protocol B: Comparative Acidity (pKa) Determination

Objective: To quantify the electron-withdrawing effect of the

-cyano group.

- Method: Potentiometric Titration.
- Setup: Calibrated pH meter, 0.01 M NaOH titrant.
- Execution:
 - Dissolve 0.1 mmol of Propionic Acid in 50 mL water. Titrate and record pH vs. Volume.
 - Dissolve 0.1 mmol of 2-Cyano-3-mesitylacrylic acid in 50 mL 50% EtOH/Water (due to low aqueous solubility). Perform blank correction for solvent.
- Analysis: Determine the half-equivalence point. Expect Propionic Acid ~ 4.87 ; Cyano-derivative $\sim 2.5\text{--}3.0$ (apparent pKa in mixed solvent).

Applications in Drug Development & Research

Propionic Acid: The Pharmacophore Linker

Propionic acid moieties are critical in the NSAID class (Profens).

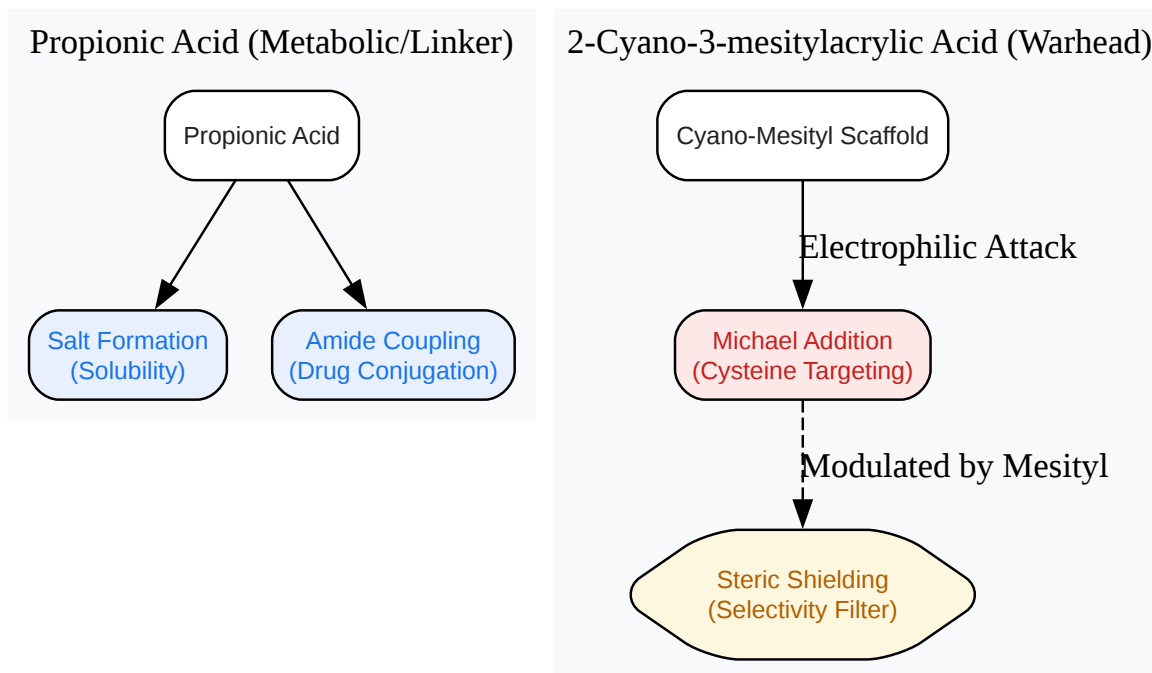
- Mechanism: The -methyl-acetic acid motif binds to the cyclooxygenase (COX) active site.
- Role: It serves as a stable, metabolically active anchor.
- Example: Ibuprofen, Naproxen.

2-Cyano-3-mesitylacrylic Acid: The Tunable Warhead

This scaffold is valuable in Covalent Drug Discovery and Material Science.

- Reversible Covalent Inhibitors:
 - The -cyanoacrylate motif is a Michael Acceptor. It can react with nucleophilic cysteine residues in proteins.
 - Steric Tuning: The Mesityl group is crucial here. Unlike a simple phenyl group, the bulky mesityl group protects the β -carbon. This slows down the reaction rate, potentially transforming an irreversible inhibitor into a reversible one, or increasing selectivity by only reacting with cysteines in spacious pockets.
- UV Filtration & Photostability:
 - Similar to Octocrylene, this molecule absorbs UV radiation. The steric twist prevents efficient π - π stacking, reducing aggregation-induced quenching in solid states.

Mechanistic Contrast: Reactivity Flow



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Figure 2: Divergent reactivity profiles. Propionic acid participates in carboxyl-group modifications, while the cyano-mesityl derivative acts as a sterically modulated electrophile.

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